

The Role of Pyr10 in Calcium Signaling: A Technical Guide

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Compound of Interest

Compound Name: Pyr10

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This in-depth technical guide provides a comprehensive overview of **Pyr10**, a pyrazole derivative that has emerged as a valuable pharmacological tool for the study of calcium signaling. **Pyr10** is a selective inhibitor of the Transient Receptor Potential Canonical 3 (TRPC3) channel, a key component of receptor-operated calcium entry (ROCE) pathways. This document details its mechanism of action, summarizes key quantitative data, provides illustrative experimental protocols, and visualizes the associated signaling pathways and workflows.

Core Concepts: Pyr10 and TRPC3-Mediated Calcium Entry

Pyr10 is a cell-permeable pyrazole compound that selectively blocks TRPC3 channels.^{[1][2][3]} TRPC3 channels are non-selective cation channels that are activated downstream of G-protein coupled receptor (GPCR) and tyrosine kinase receptor activation, leading to an influx of Ca²⁺ into the cell. This process, known as receptor-operated calcium entry (ROCE), is distinct from store-operated calcium entry (SOCE), which is activated by the depletion of intracellular calcium stores.^[4] The selectivity of **Pyr10** for TRPC3-mediated ROCE over STIM1/Orai1-mediated SOCE makes it a powerful tool to dissect these distinct calcium signaling pathways.^{[1][2][3][4]}

Quantitative Data Summary

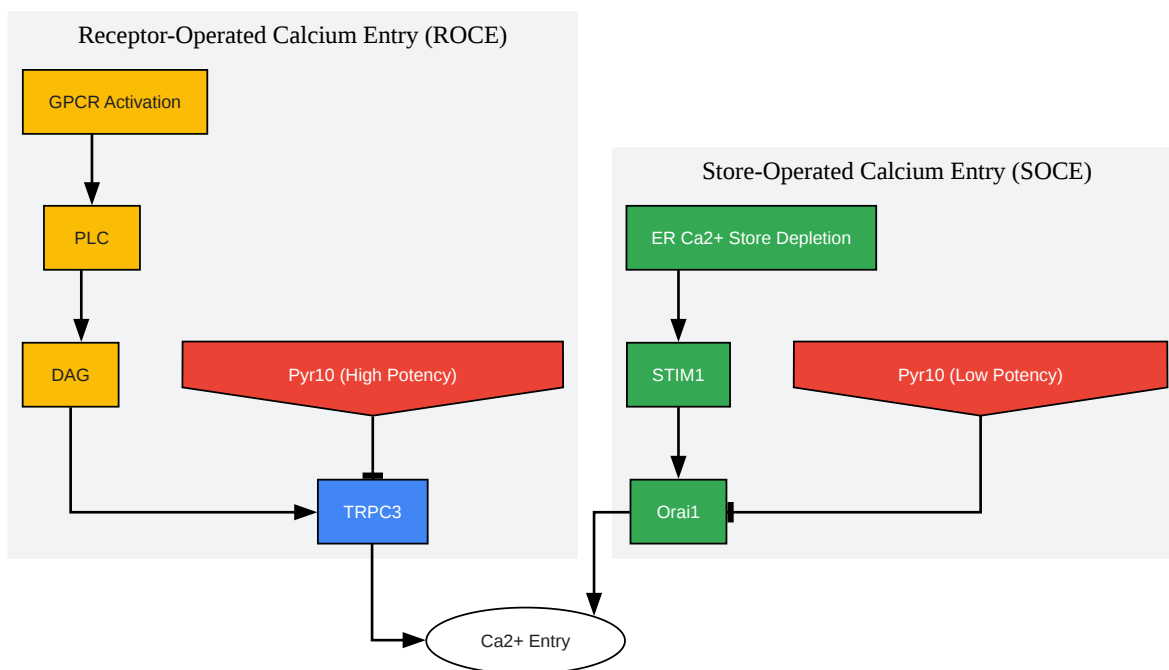
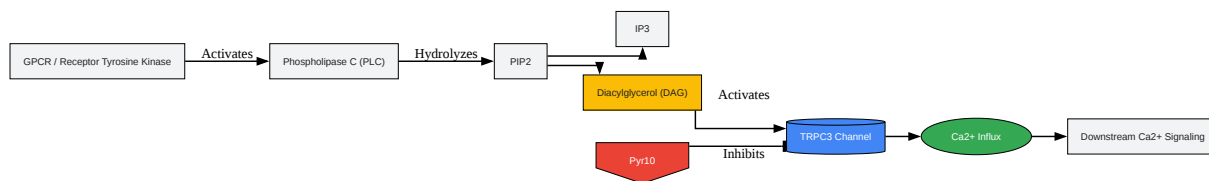
The following table summarizes the key quantitative parameters of **Pyr10**'s inhibitory activity.

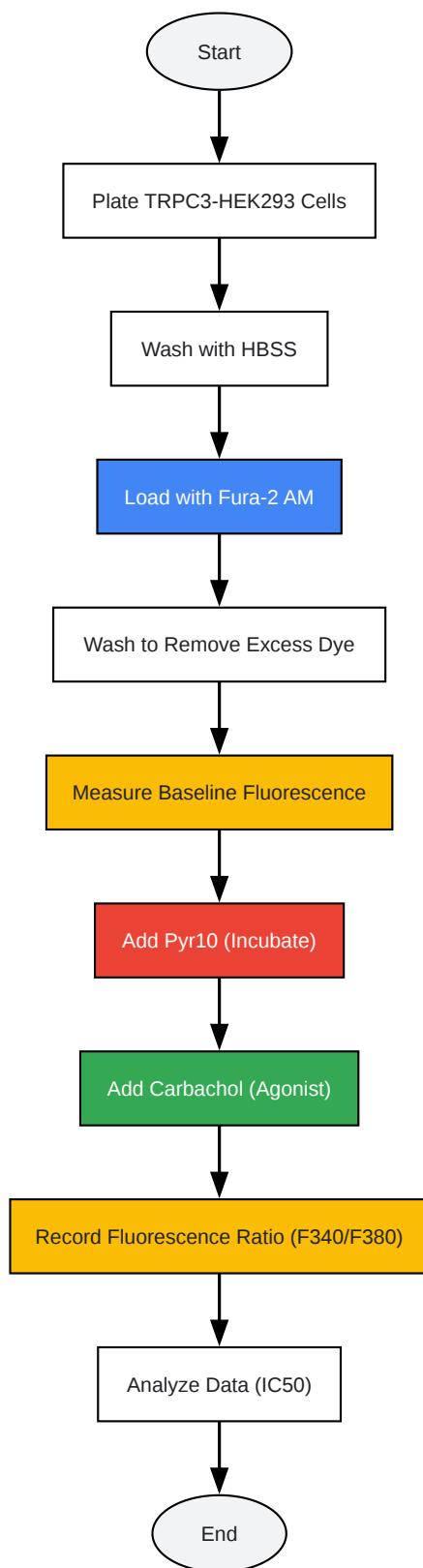
Parameter	Value	Cell Line	Assay Conditions	Reference
IC50 for TRPC3-mediated Ca2+ entry	0.72 μ M	TRPC3-expressing HEK293 cells	Carbachol-stimulated Ca2+ influx measured by Fura-2	[1] [2] [3]
IC50 for Store-Operated Ca2+ Entry (SOCE)	13.08 μ M	RBL-2H3 cells	Thapsigargin-induced Ca2+ entry	[1] [2] [3]
Selectivity (SOCE IC50 / TRPC3 IC50)	~18-fold	-	-	

Signaling Pathways

TRPC3-Mediated Receptor-Operated Calcium Entry (ROCE)

The following diagram illustrates the canonical signaling pathway leading to TRPC3 activation and its inhibition by **Pyr10**.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Pyr10 | TRP/TRPV Channel | TargetMol [targetmol.com]
- 4. Novel pyrazole compounds for pharmacological discrimination between receptor-operated and store-operated Ca²⁺ entry pathways - PMC [pmc.ncbi.nlm.nih.gov]
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